

An In-Depth Technical Guide to Sodium Methanesulfonate-D3

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Compound of Interest

Compound Name: Sodium methanesulfonate-D3

Cat. No.: B12398546

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium methanesulfonate-D3 (catalogue number D-8196) is the deuterated form of sodium methanesulfonate, a widely used organic salt.[1] In this isotopically labeled version, the three hydrogen atoms of the methyl group are replaced with deuterium (D), a stable, non-radioactive isotope of hydrogen. This substitution results in a molecule with nearly identical chemical properties to its non-deuterated counterpart but with a higher molecular weight. This key difference makes it an invaluable tool in analytical chemistry, particularly in quantitative mass spectrometry-based assays where it serves as an excellent internal standard.[2] Deuterated compounds are also utilized in metabolic and pharmacokinetic studies to investigate the kinetic isotope effect, potentially altering metabolic pathways and enhancing drug performance.[3][4]

This technical guide provides a comprehensive overview of **Sodium methanesulfonate-D3**, including its chemical properties, typical applications with a focus on its role as an internal standard, and a generalized experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) analysis.

Chemical Properties and Data

Sodium methanesulfonate-D3 is a stable, isotopically labeled compound with the key properties summarized in the table below. The isotopic enrichment of commercially available **Sodium methanesulfonate-D3** is typically high, often around 98 atom % D, ensuring its utility in sensitive analytical methods.[5]

Property	Value	Reference
Chemical Name	Sodium methanesulfonate-d3	[5]
Synonyms	Methanesulfonic Acid-D3 Sodium Salt, Sodium trideuteriomethanesulfonate	[5][6]
Molecular Formula	CD ₃ NaO ₃ S	[7]
Molecular Weight	121.10 g/mol	[5]
CAS Number	1610056-71-7	[5]
Unlabeled CAS Number	2386-57-4	[6]
Isotopic Enrichment	≥ 98 atom % D	[5]
Appearance	White to off-white solid	
Solubility	Soluble in water	[8]

Applications in Research and Drug Development

The primary application of **Sodium methanesulfonate-D3** is as an internal standard in quantitative analytical methods, particularly those employing mass spectrometry.[2]

Internal Standard in Mass Spectrometry

In techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS), an internal standard is a compound added in a known quantity to all samples, including calibrators and quality controls. Its purpose is to correct for the loss of analyte during sample preparation and for variations in instrument

response. An ideal internal standard has physicochemical properties very similar to the analyte of interest.

Sodium methanesulfonate-D3 is an ideal internal standard for the quantification of sodium methanesulfonate for the following reasons:

- **Similar Chemical and Physical Properties:** Being the deuterated analog, it behaves almost identically to the unlabeled sodium methanesulfonate during sample extraction, chromatography, and ionization in the mass spectrometer.
- **Mass Differentiation:** The mass difference of 3 Daltons (due to the three deuterium atoms) allows the mass spectrometer to distinguish it from the endogenous analyte, while their close chemical nature ensures they are affected similarly by matrix effects.

The use of a stable isotope-labeled internal standard like **Sodium methanesulfonate-D3** is considered the gold standard in quantitative bioanalysis, leading to higher accuracy and precision of the analytical method.

Metabolic and Pharmacokinetic Studies

Deuterated compounds are also employed in drug metabolism and pharmacokinetic (DMPK) studies. The replacement of hydrogen with deuterium can lead to a kinetic isotope effect, where the rate of a chemical reaction is slowed down if the bond to the heavier isotope is broken in the rate-determining step. This can be used to:

- **Investigate Metabolic Pathways:** By strategically placing deuterium atoms on a drug molecule, researchers can probe which positions are most susceptible to metabolic breakdown.
- **Modulate Drug Metabolism:** Slowing down the metabolism of a drug can potentially improve its pharmacokinetic profile, for example, by increasing its half-life and exposure.^[9]

While **Sodium methanesulfonate-D3** itself is a simple molecule, its use as a tracer can help in understanding the fate of the methanesulfonyl moiety in more complex molecules within a biological system.^[10]

Experimental Protocols

While a specific, detailed synthesis protocol for **Sodium methanesulfonate-D3** is not readily available in the public domain, a general method for the preparation of the unlabeled sodium methanesulfonate involves the reaction of methyl methanesulfonate with sodium hydroxide.^[11] A patented method for producing methanesulfonic acid from sodium methanesulfonate involves reacting it with hydrogen chloride in an ethanol solvent.^[12]

The following section details a generalized experimental protocol for the use of **Sodium methanesulfonate-D3** as an internal standard in a typical LC-MS/MS workflow for the quantification of methanesulfonic acid in a given matrix (e.g., a pharmaceutical formulation or an environmental sample).

Quantification of Methanesulfonic Acid using LC-MS/MS with Sodium Methanesulfonate-D3 as an Internal Standard

This protocol outlines the general steps for method development and validation for the quantification of methanesulfonic acid.

4.1.1 Materials and Reagents

- Methanesulfonic acid (analyte)
- **Sodium methanesulfonate-D3** (internal standard)
- High-purity water (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (or other suitable mobile phase modifier)
- The matrix of interest (e.g., drug substance, water sample)

4.1.2 Preparation of Stock and Working Solutions

- Analyte Stock Solution (e.g., 1 mg/mL): Accurately weigh a known amount of methanesulfonic acid and dissolve it in a suitable solvent (e.g., high-purity water) in a volumetric flask.

- Internal Standard Stock Solution (e.g., 1 mg/mL): Accurately weigh a known amount of **Sodium methanesulfonate-D3** and dissolve it in the same solvent as the analyte.
- Working Solutions: Prepare a series of working solutions for both the analyte and the internal standard by serial dilution of the stock solutions. These will be used to prepare calibration standards and quality control samples.

4.1.3 Sample Preparation

- Accurately weigh or measure a known amount of the sample matrix.
- Spike the sample with a known volume of the internal standard working solution to achieve a fixed concentration in all samples.
- Add a suitable solvent to dissolve/extract the analyte and internal standard from the matrix.
- Vortex or sonicate the sample to ensure thorough mixing and extraction.
- Centrifuge the sample to pellet any undissolved material.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

4.1.4 LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable column for separating polar compounds, such as a hydrophilic interaction liquid chromatography (HILIC) column or a reversed-phase C18 column with an appropriate mobile phase.
- Mobile Phase: A mixture of an aqueous phase (e.g., water with formic acid) and an organic phase (e.g., acetonitrile). The gradient or isocratic elution profile will need to be optimized to achieve good separation of the analyte from matrix components.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer is commonly used for quantitative analysis.

- Ionization Source: Electrospray ionization (ESI) in either positive or negative mode, depending on the analyte's properties.
- MS/MS Detection: The instrument is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both methanesulfonic acid and methanesulfonic acid-D3 are monitored.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Methanesulfonic acid	To be determined empirically	To be determined empirically
Methanesulfonic acid-D3	To be determined empirically	To be determined empirically

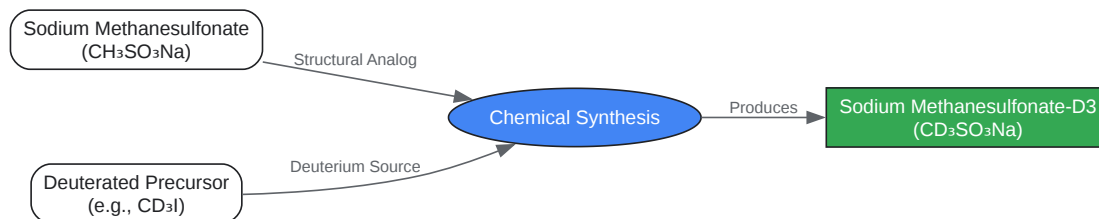
4.1.5 Data Analysis and Quantification

- A calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- The concentration of the analyte in the unknown samples is then determined by interpolating their analyte-to-internal-standard peak area ratios from the calibration curve.

Visualizations

Logical Relationship of Isotopic Labeling

The following diagram illustrates the relationship between the unlabeled compound, the deuterated starting material, and the resulting **Sodium methanesulfonate-D3**.

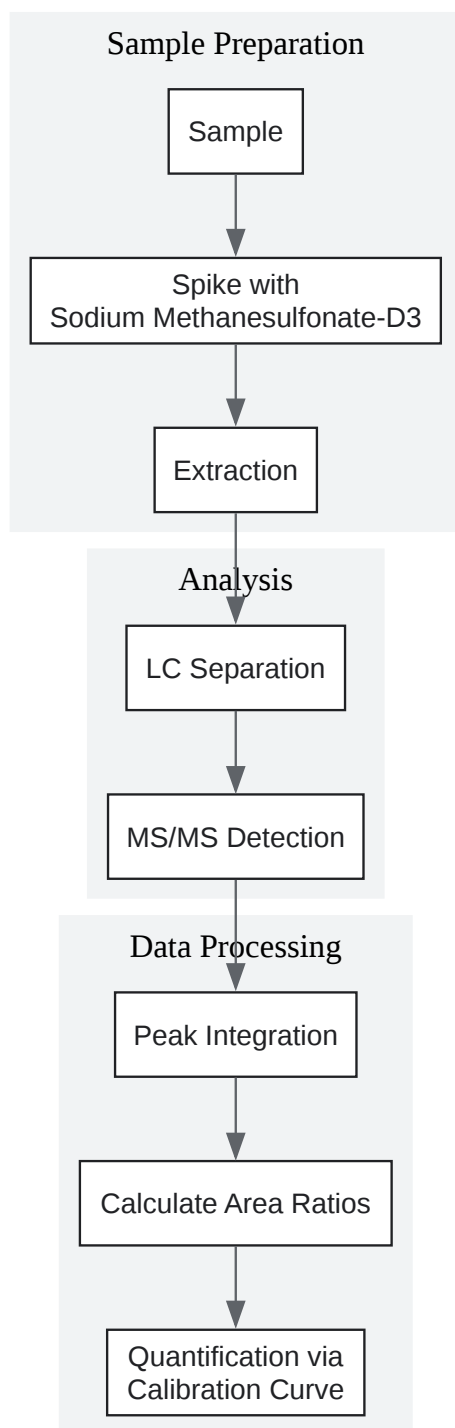


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Figure 1: Conceptual synthesis of **Sodium methanesulfonate-D3**.

Experimental Workflow for Quantitative Analysis

The diagram below outlines a typical workflow for the use of **Sodium methanesulfonate-D3** as an internal standard in a quantitative LC-MS/MS analysis.



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Figure 2: Workflow for quantitative analysis using an internal standard.

Conclusion

Sodium methanesulfonate-D3 is a crucial analytical reagent for researchers and drug development professionals. Its primary utility as a stable isotope-labeled internal standard in mass spectrometry-based quantification ensures the accuracy and reliability of analytical data. Furthermore, the principles of isotopic labeling embodied by this compound have broader implications in the study of drug metabolism and pharmacokinetics. The generalized experimental workflow provided in this guide serves as a foundational template for the development of robust analytical methods for the quantification of methanesulfonic acid in various matrices.

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